

6,8-Dichloro-2-tetralone safety and handling guidelines

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Compound of Interest

Compound Name: 6,8-Dichloro-2-tetralone

Cat. No.: B043695

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An In-depth Technical Guide to the Safety and Handling of **6,8-Dichloro-2-tetralone**

This guide provides comprehensive safety and handling information for **6,8-dichloro-2-tetralone**, intended for researchers, scientists, and professionals in drug development. It is crucial to consult the official Safety Data Sheet (SDS) from your supplier before use and to follow all institutional safety protocols.

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	113075-86-8[1][2]
Molecular Formula	C ₁₀ H ₈ Cl ₂ O[1]
Molecular Weight	215.08 g/mol [3]
Appearance	Light yellow to yellow solid[3]
Boiling Point (Predicted)	343.9 ± 42.0 °C[3]
Density (Predicted)	1.372 ± 0.06 g/cm ³ [3][4]
Storage Temperature	-20°C[3]

Table 2: Hazard Information

Hazard Statement	GHS Classification
Harmful if swallowed.	H302[2]
Causes skin irritation.	H315[2]
Causes serious eye irritation.	H319[2]
May cause respiratory irritation.	H335[2]

Note: Specific quantitative toxicity data such as LD50, LC50, and occupational exposure limits (OELs) for **6,8-dichloro-2-tetralone** are not readily available in the public domain based on the conducted searches.

Experimental Protocols

While specific experimental protocols for handling **6,8-dichloro-2-tetralone** are not publicly documented, the following general procedures should be adapted into a detailed Standard Operating Procedure (SOP) for any work involving this compound.

General Handling Protocol

- Preparation:
 - Designate a specific work area in a well-ventilated laboratory, preferably within a certified chemical fume hood.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Ensure that an emergency eyewash station and safety shower are readily accessible.
 - Verify that a current Safety Data Sheet (SDS) for **6,8-dichloro-2-tetralone** is available.
- Personal Protective Equipment (PPE):
 - Wear appropriate PPE as outlined in the diagram below, including chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical splash goggles.
- Handling:

- Handle the solid compound carefully to avoid generating dust.
- If preparing solutions, add the solid to the solvent slowly.
- Keep the container tightly closed when not in use.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the handling area.
- Post-Handling:
 - Decontaminate the work area with an appropriate solvent and then soap and water.
 - Dispose of all contaminated waste in a designated hazardous waste container.
 - Wash hands thoroughly with soap and water after removing gloves.

Mandatory Visualization

Caption: Recommended Personal Protective Equipment (PPE).

Caption: Chemical Spill Response Workflow.

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